

In-Depth Technical Guide: Safety and Handling of Fluorescent Brightener 251

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Compound of Interest

Compound Name: Fluorescent brightener 251

Cat. No.: B15600260

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This technical guide provides comprehensive safety and handling information for **Fluorescent Brightener 251**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding of the substance's properties and associated hazards.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Fluorescent Brightener 251** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
CAS Number	16324-27-9	[1]
Appearance	Light yellow crystalline powder	Chem-suppliers.com
Melting Point	>360°C	Chem-suppliers.com
Solubility	Soluble in water (up to 30 g/L at 25°C)	Chem-suppliers.com
pH Value	7-9 (1% aqueous solution)	Chem-suppliers.com
Molecular Formula	C ₃₆ H ₃₆ N ₁₂ O ₁₄ S ₄ •Na ₄	[2]
Molecular Weight	1,080.97 g/mol	[2]

Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122), **Fluorescent Brightener 251** is not considered hazardous.^[3] However, some suppliers indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation.^[4] It is crucial to handle this chemical with appropriate care and to consult the specific Safety Data Sheet (SDS) provided by the supplier.

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Handling

- Ventilation: Handle in a well-ventilated place.^{[5][6]} Use only with adequate ventilation.^[4]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.^{[4][5][6]}
- Hygiene: Avoid contact with skin, eyes, and personal clothing.^{[4][5]} Wash hands thoroughly after handling.^[4] Do not eat, drink, or smoke while handling.
- Dust Control: Avoid formation of dust and aerosols.^{[5][6]} Minimize dust generation and accumulation.^[4]
- Ignition Sources: Keep away from sources of ignition.^[4] Use non-sparking tools.^[6]

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[3][6]} Store at room temperature.^[3]
- Incompatibilities: Incompatible with strong oxidizing agents.^[3]

Exposure Controls and Personal Protection

The following table outlines the recommended personal protective equipment (PPE) to be used when handling **Fluorescent Brightener 251**.

Protection Type	Recommendation	Reference
Eye/Face Protection	Wear safety glasses with side shields (or goggles).	[3]
Skin Protection	Wear protective gloves and protective clothing.	[3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn.	[3]

First Aid Measures

In the event of exposure, prompt and appropriate first aid is critical.

Exposure Route	First Aid Measures	Reference
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician if necessary.	[3]
Skin Contact	Wash skin with soap and water. Take off contaminated clothing immediately. Consult a doctor if irritation develops.	[3][6]
Eye Contact	Wash with plenty of water for at least 15 minutes. Consult a doctor.	[3][6]
Ingestion	Clean mouth with water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting without medical advice. Call a doctor or Poison Control Center immediately.	[3][4][6]

Accidental Release Measures

In case of a spill or accidental release, follow these procedures:

- Personal Precautions: Ensure adequate ventilation.[3] Wear protective equipment and keep unprotected personnel away.[4]
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[4] [5]
- Containment and Cleanup: Prevent further leakage or spillage if safe to do so.[3] Cover powder spills with a plastic sheet or tarp to minimize spreading.[3] Vacuum, sweep up, or absorb with inert material and place into a suitable disposal container.[4]

Toxicological and Ecotoxicological Information

Toxicological Data

Limited specific toxicological data for **Fluorescent Brightener 251** is publicly available. One source indicates that the acute oral and dermal toxicity of a similar compound, Fluorescent Brightener 220, is low.^[7] Another study on three optical brighteners, including stilbene derivatives similar to **Fluorescent Brightener 251**, showed potential toxicity mechanisms involving the generation of reactive oxygen species (ROS) in the model organism *Caenorhabditis elegans*.^[2]

Environmental Fate

Stilbene-type fluorescent whitening agents, such as **Fluorescent Brightener 251**, are generally not readily biodegradable.^{[1][5]} However, they can be degraded by photochemical processes in sunlit natural waters.^{[1][5]} These compounds are expected to be released into the environment, affecting surface water, sediment, and soil.^[8] During wastewater treatment, fluorescent brightening agents strongly adsorb to sludge.^[8]

Experimental Protocols

The following are standardized OECD guidelines that can be adapted for the toxicological and environmental fate assessment of **Fluorescent Brightener 251**.

Acute Oral Toxicity - OECD 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance.

- Principle: Groups of animals of a single sex (typically female rats) are dosed in a stepwise procedure using fixed doses (5, 50, 300, and 2000 mg/kg). The initial dose is selected based on a sighting study. The endpoint is the observation of clear signs of toxicity at one of the fixed dose levels, rather than death.^{[9][10][11][12][13]}
- Procedure:
 - A sighting study is performed to determine the appropriate starting dose.^{[11][13]}
 - The test substance is administered in a single dose by gavage to fasted animals.^{[9][10]}

- Animals are observed for a period of at least 14 days.[10][11]
- Daily detailed observations and weekly measurements of weighing are recorded.[9]
- A gross necropsy is performed at the end of the study.[9]

Acute Dermal Irritation/Corrosion - OECD 404

This guideline provides a method for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal (albino rabbit). Untreated skin serves as a control. The degree of irritation or corrosion is evaluated at specific intervals.[1][8][14]
- Procedure:
 - The test substance (0.5 ml for liquids or 0.5 g for solids) is applied to an approximately 6 cm² area of skin and covered with a gauze patch.[1][8][15]
 - The exposure period is 4 hours.[1]
 - Skin reactions (erythema and edema) are scored at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[8]
 - Observations may continue for up to 14 days to determine the reversibility of effects.[1][8]

Acute Eye Irritation/Corrosion - OECD 405

This test is used to evaluate the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (albino rabbit). The other eye serves as a control. The degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.[2][4][5][6][16]
- Procedure:

- The test substance is placed in the conjunctival sac of one eye.[2]
- The eyes are not washed for at least 24 hours after instillation, unless immediate corrosive effects are observed.[2]
- The eyes are examined at 1, 24, 48, and 72 hours after application.[4][5][6]
- Ocular lesions are scored to evaluate the severity and reversibility of the effects.[2][16]

Fish, Acute Toxicity Test - OECD 203

This guideline describes a method to determine the acute toxicity of substances to fish.

- Principle: Fish (such as zebrafish or rainbow trout) are exposed to the test substance in different concentrations for a 96-hour period. Mortalities and abnormal behavior are recorded, and the LC50 (the concentration that is lethal to 50% of the fish) is calculated.[17][18][19][20]
- Procedure:
 - A range-finding test is conducted to determine the appropriate test concentrations.[17][19]
 - Fish are exposed to at least five test concentrations for 96 hours.[17]
 - Mortalities are recorded at 24, 48, 72, and 96 hours.[17][19]
 - The LC50 is calculated using appropriate statistical methods.[18][20]

Ready Biodegradability - OECD 301 B (CO2 Evolution Test)

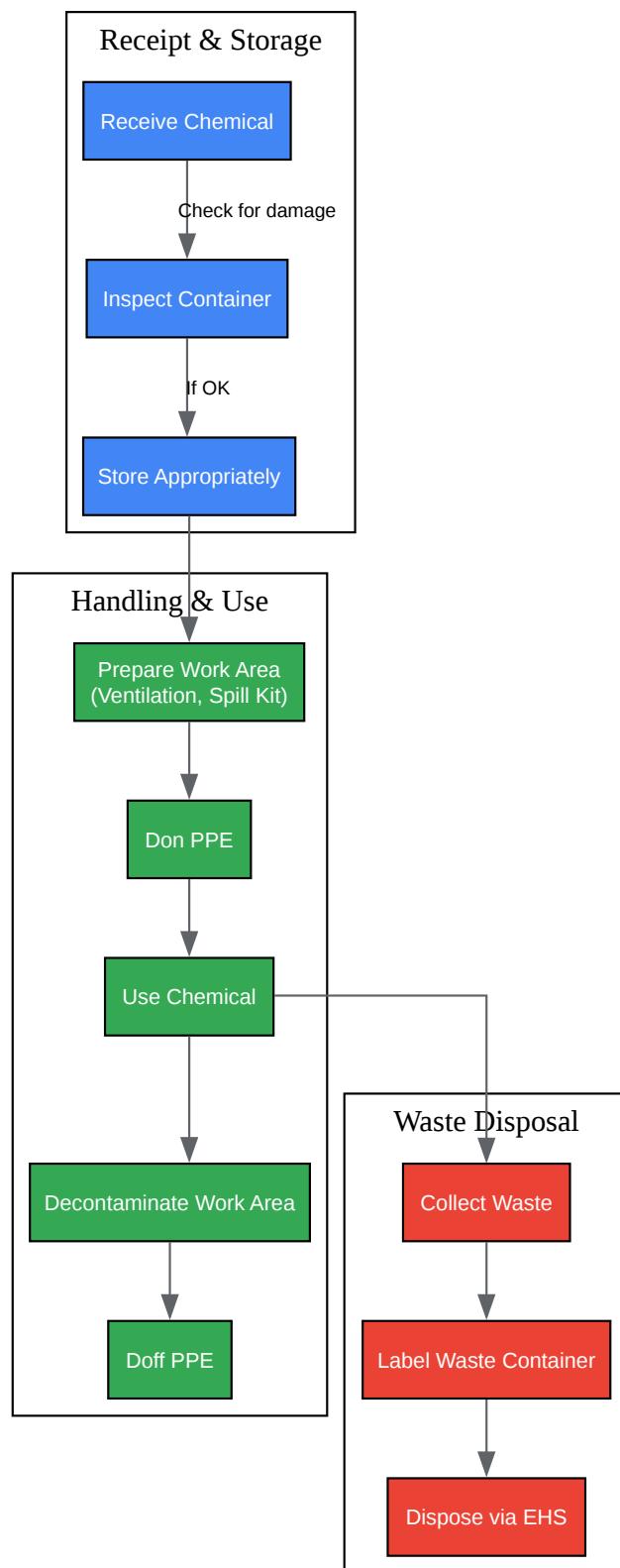
This test assesses the ready biodegradability of a chemical in an aerobic aqueous medium.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms and incubated under aerobic conditions. The degradation is followed by measuring the amount of CO2 produced.[21][22]
- Procedure:

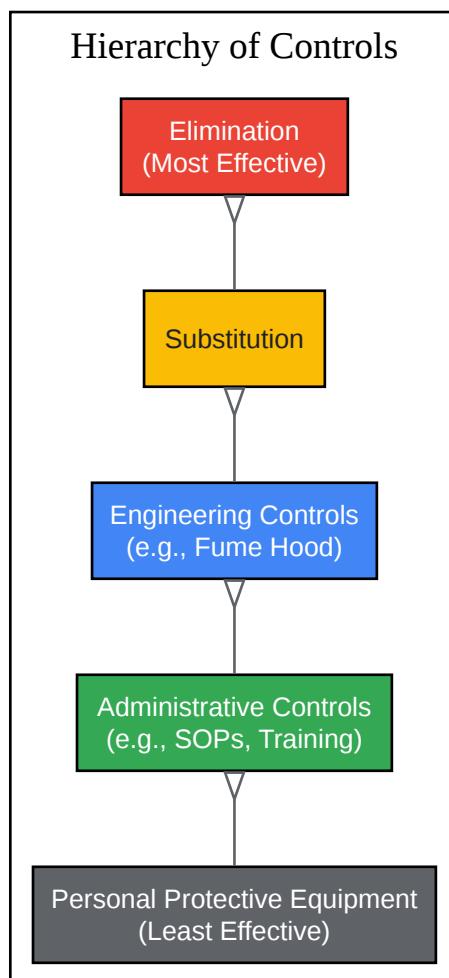
- The test substance is added to a mineral medium and inoculated with a source of microorganisms (e.g., activated sludge).[22]
- The test runs for 28 days.[21][22]
- The amount of CO₂ evolved is measured and compared to the theoretical maximum.[21]
- A substance is considered readily biodegradable if it reaches a pass level of 60% of the theoretical CO₂ production within a 10-day window during the 28-day test.[22]

Visualizations

The following diagrams illustrate key safety and logical workflows for handling chemical substances like **Fluorescent Brightener 251**.

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Caption: General workflow for safe chemical handling.



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Caption: Hierarchy of safety controls.

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